

Health and Safety Profile of 2,4-Difluorobenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Difluorobenzaldehyde

Cat. No.: B074705

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **2,4-Difluorobenzaldehyde** (CAS No. 1550-35-2), a key intermediate in pharmaceutical and agrochemical synthesis. Due to its reactivity and hazardous properties, a thorough understanding of its safety profile is crucial for professionals handling this chemical. This document outlines its physicochemical characteristics, toxicological profile, handling procedures, and emergency measures, supported by descriptions of standard experimental protocols and visual aids to ensure safe laboratory practices.

Section 1: Physicochemical and Hazard Summary

2,4-Difluorobenzaldehyde is a flammable liquid and vapor that can cause significant irritation to the skin, eyes, and respiratory system.^[1] Understanding its physical and chemical properties is the first step in establishing safe handling procedures.

Physicochemical Data

The following table summarizes the key physicochemical properties of **2,4-Difluorobenzaldehyde**.

Property	Value	Source(s)
Chemical Formula	C ₇ H ₄ F ₂ O	[2] [3] [4] [5]
Molecular Weight	142.10 g/mol	[2] [4] [5]
CAS Number	1550-35-2	[2] [3] [4] [5]
Appearance	Colorless to light yellow/orange clear liquid	
Boiling Point	65-66 °C at 17 mmHg	[3]
Melting Point	2-3 °C	[3]
Flash Point	55 °C (131 °F) - Closed Cup	
Density	1.299 g/mL at 25 °C	[3]
Refractive Index	n _{20/D} 1.498	

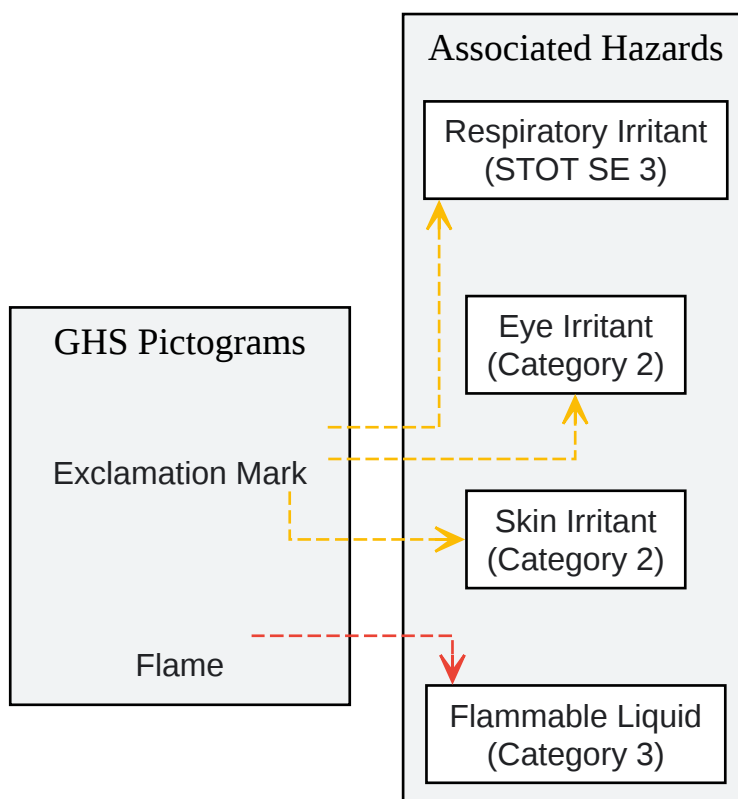
GHS Hazard Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. **2,4-Difluorobenzaldehyde** is classified in the following hazard categories:

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source:[\[1\]](#)

A visual summary of the GHS pictograms and their corresponding hazards is provided below.



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GHS Hazard Pictograms and Associated Risks.

Section 2: Toxicological Profile

While the toxicological properties of **2,4-Difluorobenzaldehyde** have not been fully investigated, existing data indicates it is an irritant.[1] Acute toxicity data, such as LD50 and LC50 values, are not currently available for this product.[1]

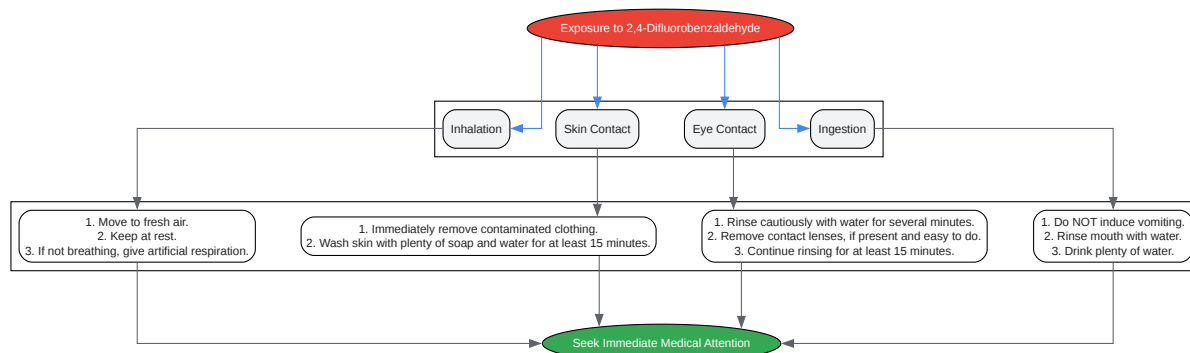
Acute Toxicity Data

Exposure Route	Species	Value (LD50/LC50)	Classification	Source(s)
Oral	Not Reported	No data available	Not Classified	[1]
Dermal	Not Reported	No data available	Not Classified	[1]
Inhalation	Not Reported	No data available	Not Classified	[1]

Note: The absence of acute toxicity data necessitates handling this compound with a high degree of caution, assuming it may be harmful or toxic until proven otherwise.

Section 3: Emergency Procedures and First Aid

Prompt and appropriate first aid is critical in the event of exposure. The following workflow outlines the immediate steps to be taken for different routes of exposure.



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First Aid Workflow for Exposure Incidents.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.^[5] Water mist may be used to cool closed containers.^[5]
- Specific Hazards: The substance is flammable. Vapors are heavier than air and may travel to a source of ignition and flash back.^[1] Containers may explode when heated.^[1]
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO₂), and gaseous hydrogen fluoride (HF).^[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[1]

Accidental Release Measures

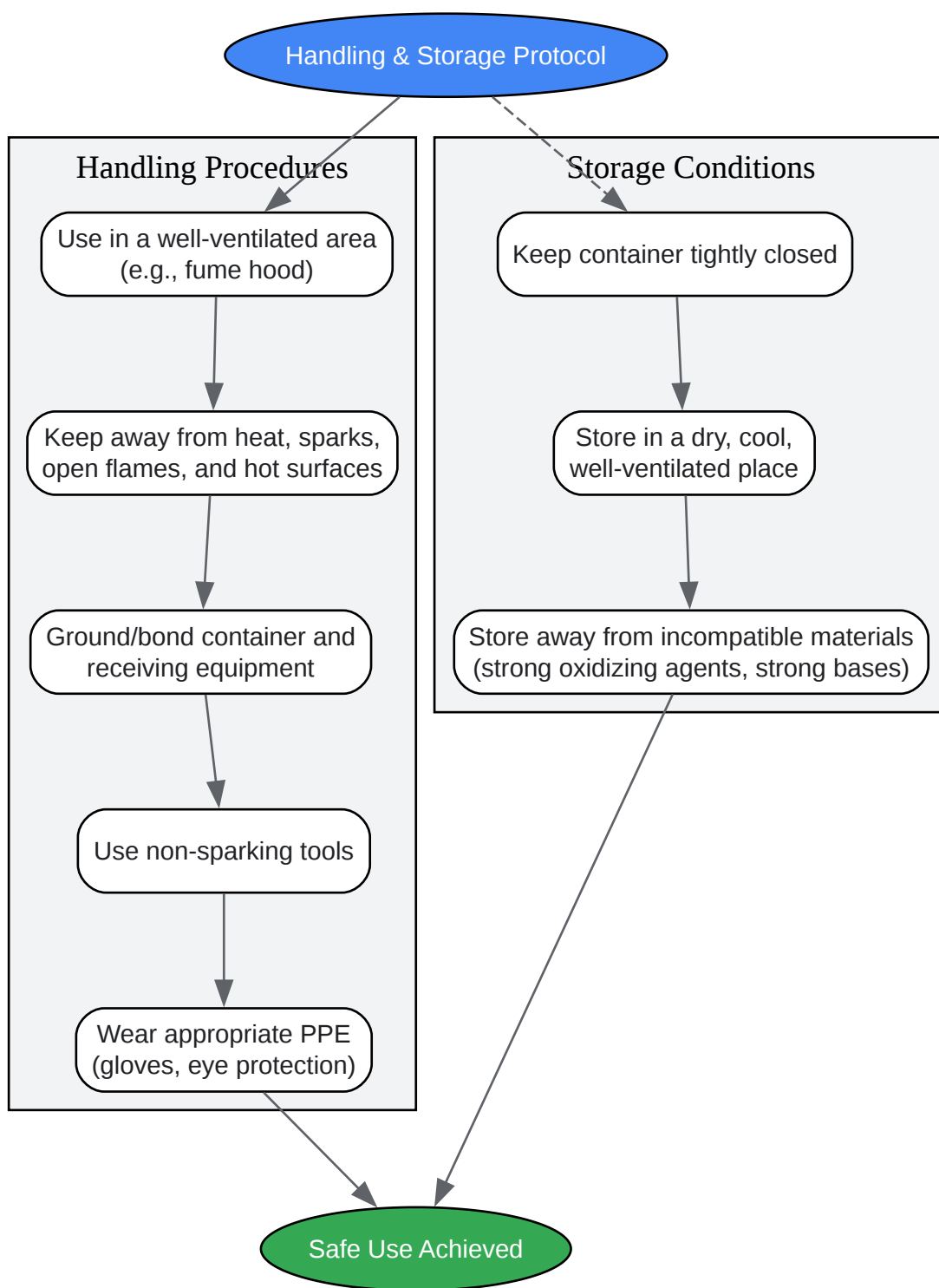
- Personal Precautions: Evacuate personnel. Remove all sources of ignition. Ensure adequate ventilation. Wear personal protective equipment, including gloves, safety goggles, and a respirator if necessary. Avoid breathing vapors.^[1]
- Environmental Precautions: Prevent the product from entering drains or surface water.^[1]
- Containment and Cleanup: Soak up with inert absorbent material (e.g., sand, silica gel, vermiculite).^[5] Use spark-proof tools and explosion-proof equipment.^[5] Collect and place in a suitable, closed container for disposal.^[5]

Section 4: Handling, Storage, and Personal Protection

Proper handling and storage are essential to minimize the risk of exposure and accidents.

Safe Handling and Storage Logic

The following diagram illustrates the logical flow for ensuring safe handling and storage.



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Logical Flow for Safe Handling and Storage.

Exposure Controls and Personal Protective Equipment (PPE)

- **Engineering Controls:** Work should be conducted in a well-ventilated area, preferably in a chemical fume hood. Eyewash stations and safety showers must be readily available. Use explosion-proof electrical, ventilating, and lighting equipment.^[1]
- **Eye/Face Protection:** Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[1]
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and lab coats to prevent skin contact.
- **Respiratory Protection:** If engineering controls are insufficient to maintain airborne concentrations below exposure limits, a NIOSH/MSHA-approved respirator should be used.

Section 5: Experimental Protocols for Safety Assessment

The hazard classifications for **2,4-Difluorobenzaldehyde** are determined through standardized experimental protocols. While specific test reports for this compound are not publicly available, the methodologies follow internationally recognized guidelines.

Flash Point Determination (ASTM D93)

The flash point of 55°C indicates that **2,4-Difluorobenzaldehyde** is a GHS Category 3 flammable liquid.^[6] This is typically determined using the Pensky-Martens closed-cup test, as standardized by ASTM D93.

- **Principle:** A brass test cup is filled with the sample and heated at a controlled rate while being stirred.^[7]
- **Methodology:** An ignition source is periodically directed into the cup.^[7] The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.^[7] The "closed-cup" method simulates conditions in a closed container, providing a conservative measure of flammability.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

The "Causes skin irritation" classification is based on protocols outlined in OECD Test Guideline 404.

- Principle: The test evaluates the potential for a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.
- Methodology: A single dose (0.5 mL for liquids) of the substance is applied to a small patch of skin (approx. 6 cm²) on a test animal, typically an albino rabbit.[8] The site is covered with a gauze patch for a 4-hour exposure period.[8] After exposure, the substance is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals over 14 days.[8] The severity and reversibility of the skin reactions are scored to determine the classification.[8]

Acute Eye Irritation/Corrosion (OECD Guideline 405)

The "Causes serious eye irritation" classification is determined according to OECD Test Guideline 405.

- Principle: This test assesses the potential of a substance to produce irritation or damage to the eye.
- Methodology: A single dose of the test substance is applied into the conjunctival sac of one eye of an animal, usually an albino rabbit, with the other eye serving as a control.[9] The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[9] The severity of the lesions and their reversibility are scored over a period of up to 21 days to classify the substance.[10]

Acute Oral Toxicity (OECD Guideline 423 - Acute Toxic Class Method)

While no LD50 data is available, if it were to be determined, the OECD 423 guideline would be a likely method.

- Principle: This method allows for the classification of a substance into one of several toxicity classes with the use of a minimal number of animals.

- Methodology: A stepwise procedure is used where a group of animals (typically three) of a single sex is dosed at a defined starting level (e.g., 300 mg/kg). Depending on the outcome (mortality or morbidity), the dose is increased or decreased for the next group. Observations of toxic effects and mortality are recorded for at least 14 days, allowing for classification into a GHS acute toxicity category.

This guide is intended to provide essential safety information for trained professionals. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling **2,4-Difluorobenzaldehyde** and ensure all laboratory safety protocols are strictly followed.

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